

Chloroform-Methanol Azeotrope: A Technical Guide to Formation and Composition

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Compound of Interest

Compound Name: *Chloroform methanol*

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This in-depth technical guide explores the formation and composition of the chloroform-methanol azeotrope, a critical consideration in solvent-based processes within research and pharmaceutical development. Understanding the behavior of this non-ideal mixture is paramount for optimizing separation techniques, ensuring product purity, and maintaining process efficiency. This document provides a consolidated overview of its properties, the underlying intermolecular forces driving its formation, and detailed experimental protocols for its characterization.

Core Concepts: Azeotrope Formation

An azeotrope is a mixture of two or more liquids whose composition cannot be altered by simple distillation.^[1] This occurs because the vapor produced by boiling the liquid has the same composition as the liquid itself. The chloroform-methanol system forms a minimum boiling azeotrope, meaning its boiling point is lower than that of either pure component.^{[2][3]} This behavior is a consequence of positive deviations from Raoult's Law, driven by the specific intermolecular interactions between chloroform and methanol molecules.

The formation of the chloroform-methanol azeotrope is primarily attributed to the hydrogen bonding that occurs between the hydrogen atom of chloroform (a weak acid) and the oxygen atom of methanol (a Lewis base). While methanol molecules exhibit strong self-association through hydrogen bonding, the introduction of chloroform disrupts these interactions. In turn, new, weaker hydrogen bonds are formed between chloroform and methanol molecules. These

interactions lead to an increase in the total vapor pressure of the mixture, resulting in a lower boiling point than the individual components.

Quantitative Data Summary

The composition of the chloroform-methanol azeotrope and its boiling point are dependent on pressure. The following table summarizes the quantitative data reported at or near atmospheric pressure.

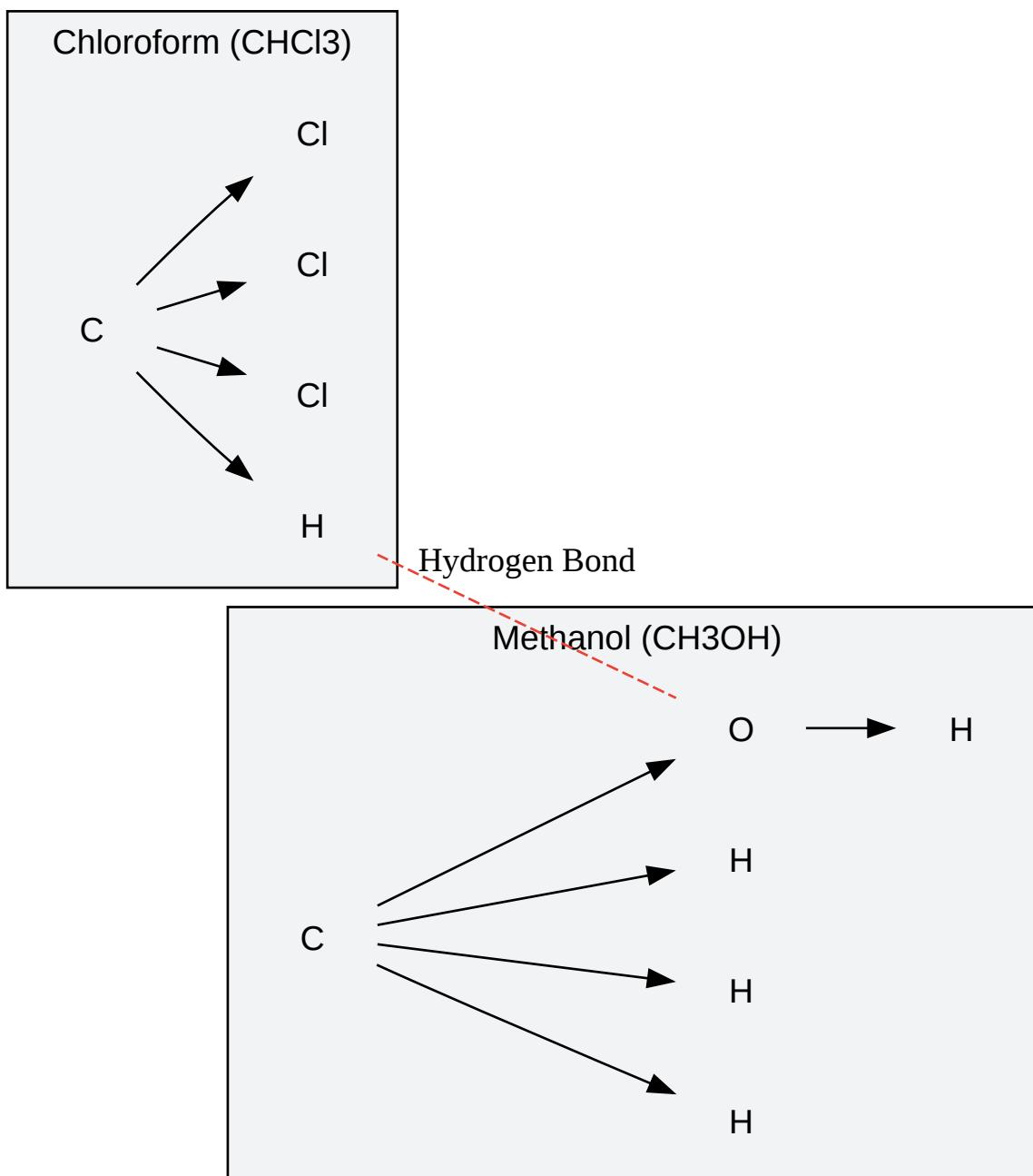
Parameter	Value	Pressure	Reference
Composition (by weight)	87% Chloroform, 13% Methanol	Not Specified	[4]
Composition (by weight)	87% Chloroform	Not Specified	[2][5]
Composition (by mole)	34% Methanol	Atmospheric	[3]
Boiling Point	53°C	Not Specified	[2]
Boiling Point	53.5°C	Not Specified	[4][5]
Boiling Point	34°C (Azeotrope formation temperature)	Atmospheric	[3]

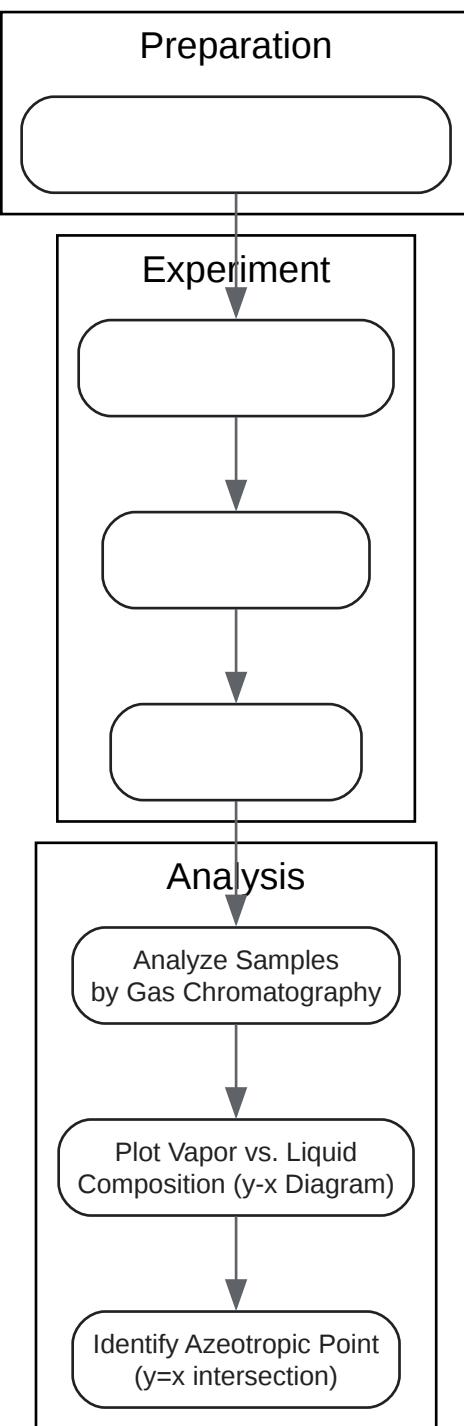
It is important to note that a ternary azeotrope also exists, composed of 30% acetone, 47% chloroform, and 23% methanol, which boils at 57.5 °C.[1][6]

Intermolecular Interactions

The following diagram illustrates the key intermolecular hydrogen bonding interaction between chloroform and methanol that leads to the formation of the azeotrope.

Intermolecular Hydrogen Bonding in Chloroform-Methanol Azeotrope





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